

An In-depth Technical Guide to the Safety of 1-Iodohexane

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Compound of Interest

Compound Name: 1-Iodohexane

Cat. No.: B118524

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **1-Iodohexane** (CAS No. 638-45-9), a vital reagent in organic synthesis. The following sections detail its physical and chemical properties, associated hazards, handling procedures, and emergency measures, compiled from various Safety Data Sheets (SDS).

Core Safety & Physical Data

1-Iodohexane is a colorless to light yellow liquid.[1] It is classified as a combustible liquid and is harmful if swallowed, causes skin irritation, and can cause serious eye damage.[2][3][4] It is also toxic to aquatic life with long-lasting effects.[4][5] Due to its light-sensitive nature, it is often stabilized with copper.[5][6][7]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1-Iodohexane**.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₃ I	[1][8]
Molecular Weight	212.07 g/mol	[4][8][9]
Appearance	Clear colorless to light yellow liquid	[1][6][8]
Odor	Odorless to faint characteristic odor	[1][3]
Boiling Point	179-181 °C (354.2-358 °F)	[3][6][8]
Melting Point	-75 °C (-103 °F)	[6][8]
Flash Point	61 °C (141.8 °F) - closed cup	[3][10]
Density	1.437 g/mL at 25 °C	[7][8][11]
Solubility in Water	Practically insoluble	[3][6]

Hazard Identification and GHS Classification

1-Iodohexane is classified under the Globally Harmonized System (GHS) with the following hazards:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2][4][9]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][3][4]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[2][4][9]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[2][4]
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects[5][12]
Flammable liquids	4	H227: Combustible liquid[12]

Signal Word: Danger[2][4][6]

GHS Pictograms:[6][9]

- Corrosion
- Exclamation mark
- Health hazard

Experimental Protocols

While specific experimental protocols for **1-Iodohexane** are not detailed in the provided safety data sheets, standard methodologies are employed to determine its physical and chemical properties.

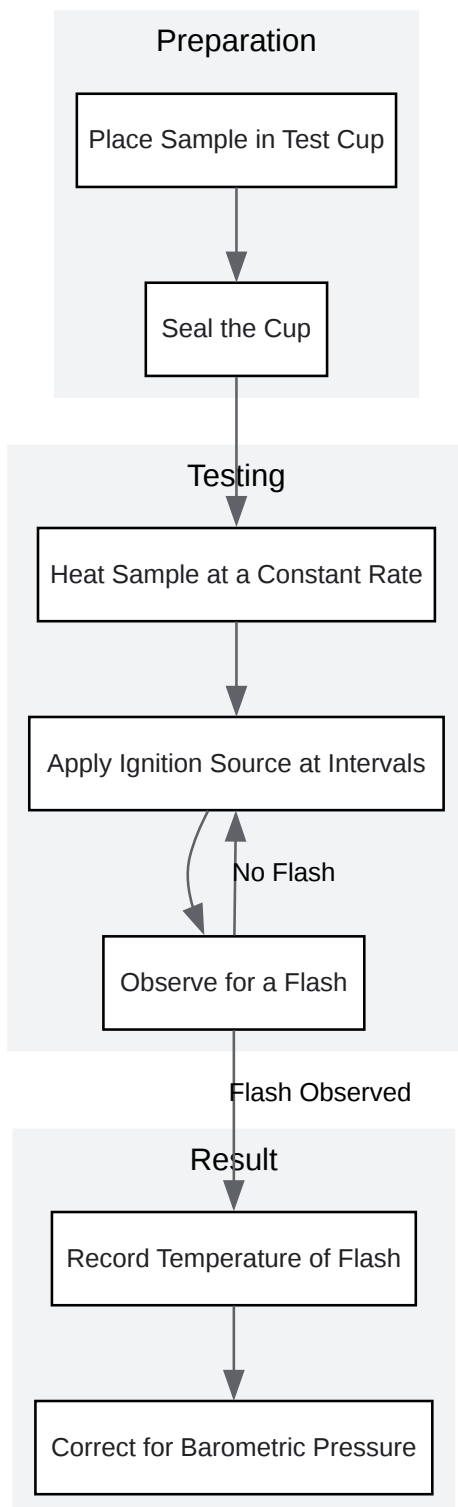
Determination of Flash Point (Closed-Cup Method)

The flash point of a volatile liquid is determined using a closed-cup tester, such as the Pensky-Martens apparatus, following standard methods like ASTM D93.

Methodology:

- **Sample Preparation:** A specified volume of **1-Iodoheptane** is placed in the test cup of the apparatus.
- **Heating:** The sample is heated at a slow, constant rate.
- **Ignition Source:** An ignition source is directed into the cup at regular temperature intervals.
- **Observation:** The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.

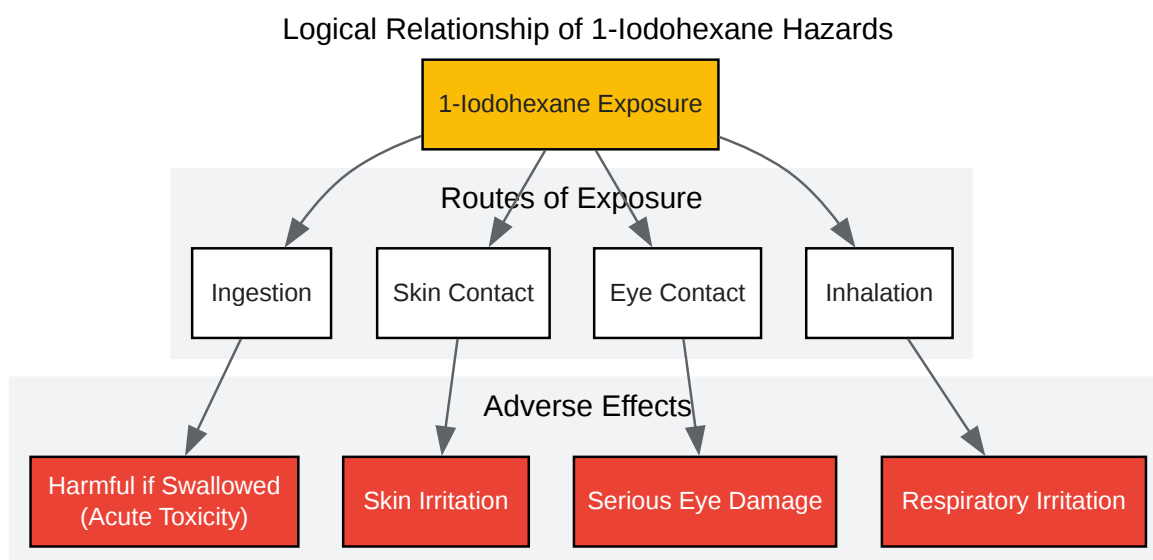
General Workflow for Flash Point Determination (Closed-Cup)

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Workflow for Flash Point Determination

Toxicological Information and Signaling Pathways

The primary toxicological concerns with **1-Iodohexane** are its acute oral toxicity and its irritant effects on the skin, eyes, and respiratory system.[2][4] As an alkylating agent, **1-Iodohexane** can react with nucleophilic functional groups in biological macromolecules like DNA and proteins, leading to cellular damage and toxicity.



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